

# A Technical Guide to Stearic Acid-1-13C: Commercial Availability, Applications, and Methodologies

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## Compound of Interest

Compound Name: Stearic acid-1-13C

Cat. No.: B013888

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **Stearic acid-1-13C**, a crucial tool in metabolic research and drug development. This stable isotope-labeled fatty acid serves as a tracer to elucidate the metabolic fate of stearic acid and its role in various cellular processes. This document outlines its commercial availability, key technical data, experimental protocols for its use, and visual representations of relevant biological pathways and workflows.

## Commercial Suppliers and Availability of Stearic Acid-1-13C

**Stearic acid-1-13C** is available from a range of specialized chemical suppliers. The table below summarizes the offerings from prominent vendors, providing key specifications to aid in the selection of the most suitable product for your research needs.

## Data Presentation: Quantitative Supplier Data

Supplier	Catalog Number	CAS Number	Molecular Weight	Isotopic Purity (atom % <sup>13</sup> C)	Chemical Purity	Available Quantities
BroadPharm	BP-41113[1]	85541-42-0[1]	285.5[1]	Not specified	Not specified	250 mg, 500 mg, 1 g[1]
MedChem Express	HY-B2219S	85541-42-0	285.48	Not specified	Not specified	Inquire for sizes
Santa Cruz Biotechnology	sc-215569	85541-42-0[2]	285.48[2]	Not specified	≥99%[2]	Inquire for sizes
Simson Pharma Limited	Not specified	85541-42-0[3]	Not specified	Not specified	High quality	Inquire for sizes[3]
Eurisotop (a subsidiary of CIL)	CLM-676	85541-42-0[4]	285.47[4]	99%[4]	98%[4]	1 g, 5 g[4]
Sigma-Aldrich	299162[5]	85541-42-0[5]	285.47[5]	99%[5]	99% (CP) [5]	1 g[5]
CP Lab Safety	Not specified	85541-42-0[6]	285.47[6]	min 99%[6]	Not specified	1 g[6]
Cayman Chemical	26978	85541-42-0	285.5	Not specified	Not specified	Inquire for sizes

Note: "CP" refers to chemically pure. Specifications and availability are subject to change; please refer to the supplier's website for the most current information.

## Experimental Protocols

The primary application of **Stearic acid-1-13C** is as a tracer in metabolic flux analysis (MFA) to study the pathways of fatty acid metabolism. Below are generalized protocols for in vitro cell culture and in vivo animal studies, as well as sample preparation for mass spectrometry analysis.

## In Vitro Metabolic Labeling with Stearic Acid-1-13C

This protocol describes the labeling of cultured cells to trace the incorporation of stearic acid into various lipid species.

- **Cell Culture:** Plate cells at a desired density and culture in standard growth medium until they reach the desired confluency.
- **Preparation of Labeling Medium:** Prepare a stock solution of **Stearic acid-1-13C** complexed to fatty acid-free bovine serum albumin (BSA). The final concentration of the labeled stearic acid in the culture medium will depend on the specific cell type and experimental goals.
- **Labeling:** Remove the standard growth medium from the cells and wash with phosphate-buffered saline (PBS). Replace with the prepared labeling medium containing **Stearic acid-1-13C**.
- **Incubation:** Incubate the cells for a predetermined time course (e.g., 0, 2, 4, 8, 24 hours) to allow for the uptake and metabolism of the labeled fatty acid.
- **Cell Harvesting and Lipid Extraction:** After incubation, wash the cells with cold PBS and harvest. Extract total lipids using a suitable method, such as the Bligh-Dyer or Folch extraction.

## In Vivo Fatty Acid Tracing in Animal Models

This protocol provides a framework for administering **Stearic acid-1-13C** to animal models to study its systemic metabolism.

- **Animal Acclimation:** Acclimate animals to the experimental conditions and diet.
- **Tracer Administration:** Administer **Stearic acid-1-13C** to the animals. The route of administration (e.g., oral gavage, intravenous injection) and the dosage will depend on the research question. The tracer can be mixed with a carrier oil for oral administration.

- **Sample Collection:** Collect blood samples at various time points post-administration. Tissues of interest can be collected at the end of the experiment.
- **Sample Processing:** Separate plasma from blood samples. Store plasma and tissue samples at -80°C until analysis.

## Sample Preparation for LC-MS/MS Analysis

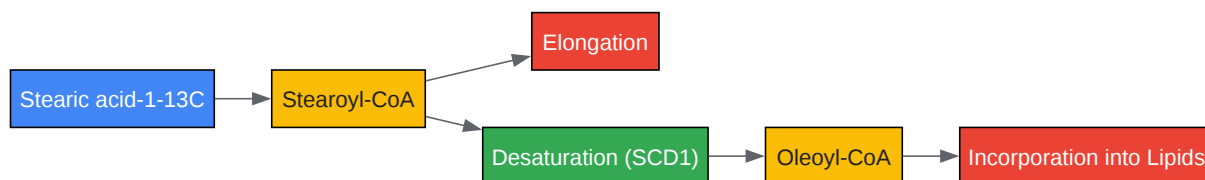
This protocol outlines the steps for preparing lipid extracts for analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

- **Internal Standard Spiking:** Add a known amount of an appropriate internal standard (e.g., a deuterated lipid standard) to the lipid extract.
- **Derivatization (Optional):** For some LC-MS methods, derivatization of the fatty acids may be necessary to improve ionization efficiency and chromatographic separation.
- **Reconstitution:** Evaporate the solvent from the lipid extract under a stream of nitrogen and reconstitute the sample in a solvent compatible with the LC mobile phase.
- **Analysis:** Inject the reconstituted sample into the LC-MS/MS system for analysis. Use multiple reaction monitoring (MRM) to specifically detect and quantify the <sup>13</sup>C-labeled lipid species.

## Visualizations: Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key concepts related to the use of **Stearic acid-1-<sup>13</sup>C**.

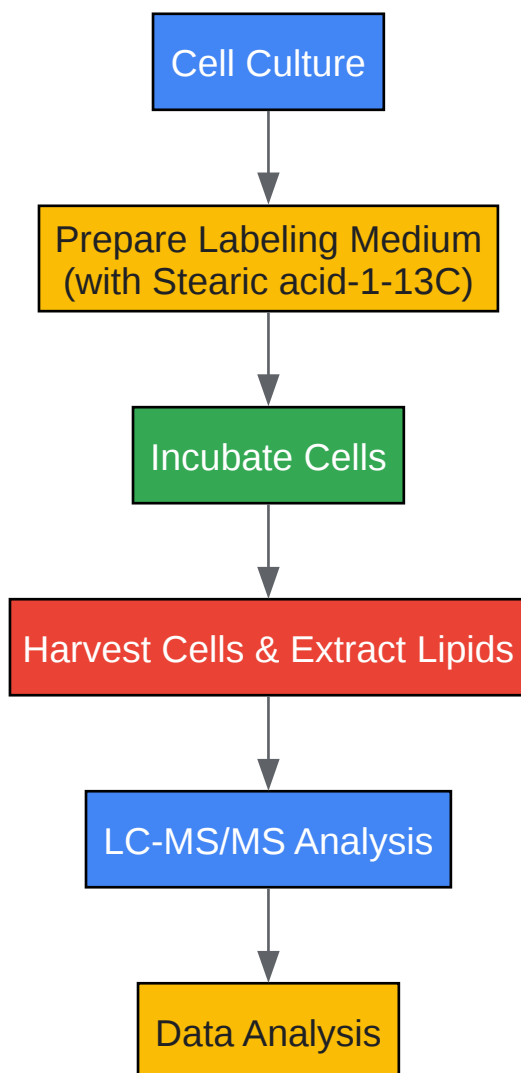
### Metabolic Fate of Stearic Acid



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Caption: Metabolic conversion of **Stearic acid-1-13C**.

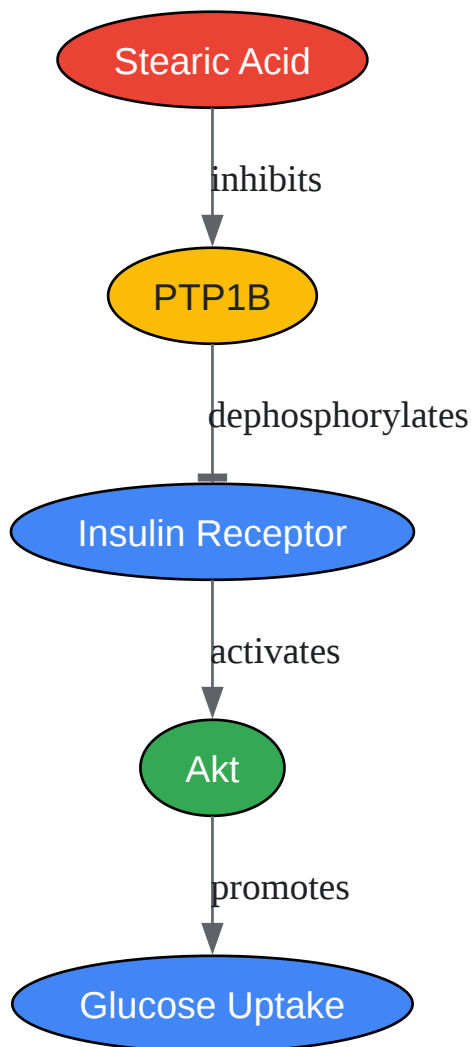
## General Workflow for In Vitro Stable Isotope Tracing



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Caption: Workflow for in vitro <sup>13</sup>C-stearic acid tracing.

## Stearic Acid and Insulin Signaling



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Caption: Stearic acid's role in insulin signaling.

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## References

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- To cite this document: BenchChem. [A Technical Guide to Stearic Acid-1-13C: Commercial Availability, Applications, and Methodologies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013888#commercial-suppliers-and-availability-of-stearic-acid-1-13c]

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